

Introduction: Understanding 3-(Carboxymethyl)benzothiazolium bromide

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Compound of Interest

	3-
Compound Name:	(Carboxymethyl)benzothiazolium bromide
CAS No.:	74385-09-4
Cat. No.:	B1282245

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3-(Carboxymethyl)benzothiazolium bromide is a versatile heterocyclic compound that has garnered significant attention across multiple scientific disciplines. As a key intermediate, it serves as a foundational building block in the synthesis of complex benzothiazole derivatives, which are integral to the development of novel pharmaceuticals and agrochemicals.^[1] Its unique molecular architecture, featuring a redox-active benzothiazolium core, makes it valuable in material science and electrochemical applications, such as the fabrication of biosensors.^[2] Furthermore, its intrinsic fluorescent properties allow it to function as a sensitive probe in biochemical assays for studying enzyme kinetics, protein interactions, and detecting metal ions.^{[1][2]}

This guide, intended for laboratory personnel, provides a comprehensive overview of the critical safety protocols, handling procedures, chemical properties, and experimental applications of **3-(Carboxymethyl)benzothiazolium bromide**. By integrating established safety data for related chemical structures with field-proven laboratory practices, this document aims to equip researchers with the knowledge necessary to handle this compound responsibly and effectively.

Section 1: Chemical and Physical Profile

A thorough understanding of a compound's physical properties is the first step in ensuring its proper handling and application. The key characteristics of **3-(Carboxymethyl)benzothiazolium bromide** are summarized below.

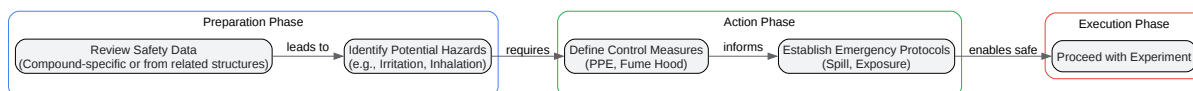
Property	Value	Source(s)
CAS Number	74385-09-4	[1][2][3][4]
Molecular Formula	C ₉ H ₈ BrNO ₂ S	[1][2][4]
Molecular Weight	274.13 g/mol	[1][4][5]
Appearance	White to orange to green crystalline powder	[1][2]
Solubility	Soluble in aqueous solutions; very faint turbidity in hot water	[1][2]
Storage Conditions	Store at room temperature or 2-8°C in a dry, cool, well-ventilated place	[1][6][7]

Section 2: Comprehensive Safety and Handling Protocol

While some sources describe **3-(Carboxymethyl)benzothiazolium bromide** as having a "low toxicity profile," comprehensive toxicological data is not widely available.[1] Therefore, a conservative approach is mandated, treating it with the same precautions as other potentially hazardous benzothiazole derivatives, which are known to cause skin, eye, and respiratory irritation.[8] Adherence to good industrial hygiene and safety practices is paramount.[6]

Hazard Identification and Risk Assessment

A proactive risk assessment should precede any experimental work. The following workflow provides a systematic approach to identifying and mitigating risks associated with handling this compound.



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Figure 1: Risk assessment workflow for handling chemical reagents.

Personal Protective Equipment (PPE) and Engineering Controls

Proper PPE is the primary barrier against chemical exposure. The following should be considered mandatory when handling **3-(Carboxymethyl)benzothiazolium bromide**:

- **Eye and Face Protection:** Wear chemical safety goggles or a face shield that conforms to OSHA 1910.133 or European Standard EN166 regulations.[8]
- **Skin Protection:** Chemically resistant gloves (e.g., nitrile) and a lab coat or long-sleeved clothing are essential to prevent skin contact.[6] Always inspect gloves for integrity before use and remove them carefully to avoid contamination.[6]
- **Respiratory Protection:** Handle the solid powder exclusively in a well-ventilated area, preferably within a certified chemical fume hood, to prevent the inhalation of dust particles.[9] If a fume hood is unavailable, a NIOSH/MSHA-approved respirator is required.[10]
- **Hygiene Measures:** Do not eat, drink, or smoke in the laboratory.[6] Wash hands thoroughly after handling the compound, before breaks, and at the end of the workday.[6] Contaminated clothing should be removed and laundered before reuse.[6]

Emergency First-Aid Procedures

In the event of accidental exposure, immediate and appropriate action is critical.

- **Eye Contact:** Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[8][11] Seek prompt medical attention if irritation develops or persists.[8][11]
- **Skin Contact:** Wash the affected area immediately with plenty of soap and water for at least 15 minutes.[8][11] If skin irritation occurs, seek medical advice.[8]
- **Inhalation:** Move the individual to fresh air.[8][11] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[8][11]
- **Ingestion:** Clean the mouth with water and then drink plenty of water.[6] Do NOT induce vomiting.[11] Seek immediate medical attention.

Section 3: Chemical Reactivity and Synthesis

Stability and Reactivity Profile

3-(Carboxymethyl)benzothiazolium bromide is generally stable when stored under recommended conditions.[1] However, its benzothiazolium core is redox-active, a property leveraged in electrochemical sensor development.[2] The carboxymethyl group provides a site for further chemical derivatization.[2]

Based on data for analogous compounds, it should be considered incompatible with:

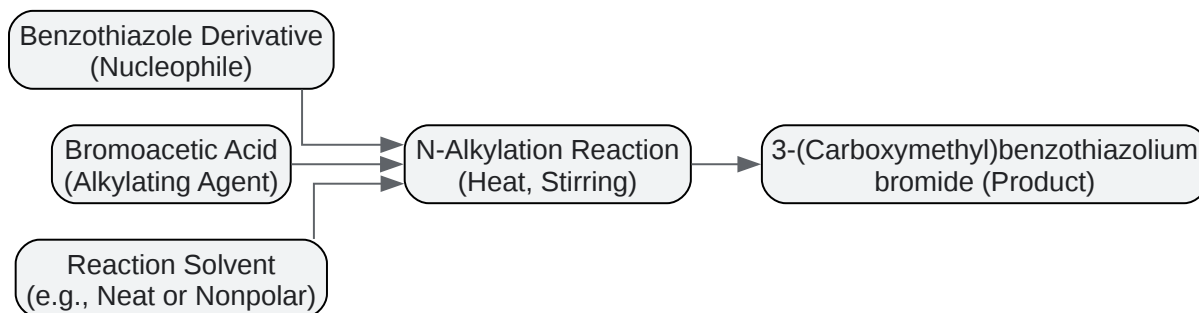
- Strong oxidizing agents
- Strong acids
- Strong bases[11]

Theoretical studies on the benzothiazole scaffold indicate that the C2 carbon is a primary electrophilic site, while the nitrogen atom acts as a nucleophilic center, guiding its reactivity in synthetic transformations.[12]

General Synthesis Pathway

The compound is typically synthesized via the N-alkylation of a benzothiazole precursor.[3] This involves a nucleophilic attack from the nitrogen atom of the thiazole ring on an alkylating agent,

such as bromoacetic acid.[3]



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Figure 2: Generalized workflow for N-alkylation synthesis.

Experimental Protocol: General N-Alkylation Synthesis

This protocol is a generalized procedure based on established methods for synthesizing related compounds and should be adapted and optimized for specific laboratory conditions.[3]
[13]

- **Reagent Preparation:** In a chemical fume hood, carefully measure the benzothiazole precursor and a slight molar excess (e.g., 1.1 equivalents) of bromoacetic acid or its ester derivative (e.g., ethyl bromoacetate).[13]
- **Reaction Setup:** Combine the reagents in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser. The reaction can often be conducted "neat" (without solvent) or in a high-boiling nonpolar solvent.[13]
- **Heating and Monitoring:** Heat the mixture with stirring in an oil bath to a temperature range of 140-150°C.[13] Monitor the reaction for completion, which may be indicated by the cessation of gas evolution (e.g., methyl bromide if using a methylthio-benzothiazole precursor).[13]
- **Workup and Purification:** Allow the reaction mixture to cool to room temperature. The crude product can then be purified. This may involve extraction with a suitable solvent (e.g., hot hexanes) followed by recrystallization to yield the pure product.[13]

- Characterization: Confirm the identity and purity of the synthesized **3-(Carboxymethyl)benzothiazolium bromide** using standard analytical techniques such as NMR spectroscopy, mass spectrometry, and melting point analysis.

Section 4: Key Applications in Research

The compound's versatility makes it relevant in several research areas.

- Biochemical Assays: It serves as a fluorescent probe to monitor enzyme activity and protein interactions with high sensitivity.[\[1\]](#)
- Pharmaceutical Development: As a key intermediate, it is used to synthesize benzothiazole derivatives with potential therapeutic activities, including antimicrobial and antitumor properties.[\[1\]](#)[\[2\]](#)[\[14\]](#)
- Analytical Chemistry: Its ability to form stable, fluorescent complexes with metal ions makes it useful for their detection in environmental and quality control settings.[\[1\]](#)[\[2\]](#)

Experimental Protocol: General Use as a Fluorescent Probe

This protocol outlines a general workflow for using the compound to detect an analyte (e.g., a metal ion) via fluorescence spectroscopy.

- Stock Solution Preparation: Prepare a stock solution of **3-(Carboxymethyl)benzothiazolium bromide** in an appropriate aqueous buffer (e.g., Tris-HCl, HEPES). Ensure the pH of the buffer is compatible with the experimental system.
- Sample Preparation: Prepare a series of samples containing the analyte of interest at varying concentrations in the same buffer system.
- Incubation: Add a fixed concentration of the **3-(Carboxymethyl)benzothiazolium bromide** probe to each sample. Allow the samples to incubate for a sufficient time at a controlled temperature to permit complex formation.
- Fluorescence Measurement: Using a spectrofluorometer, measure the fluorescence emission of each sample at the appropriate excitation and emission wavelengths for the

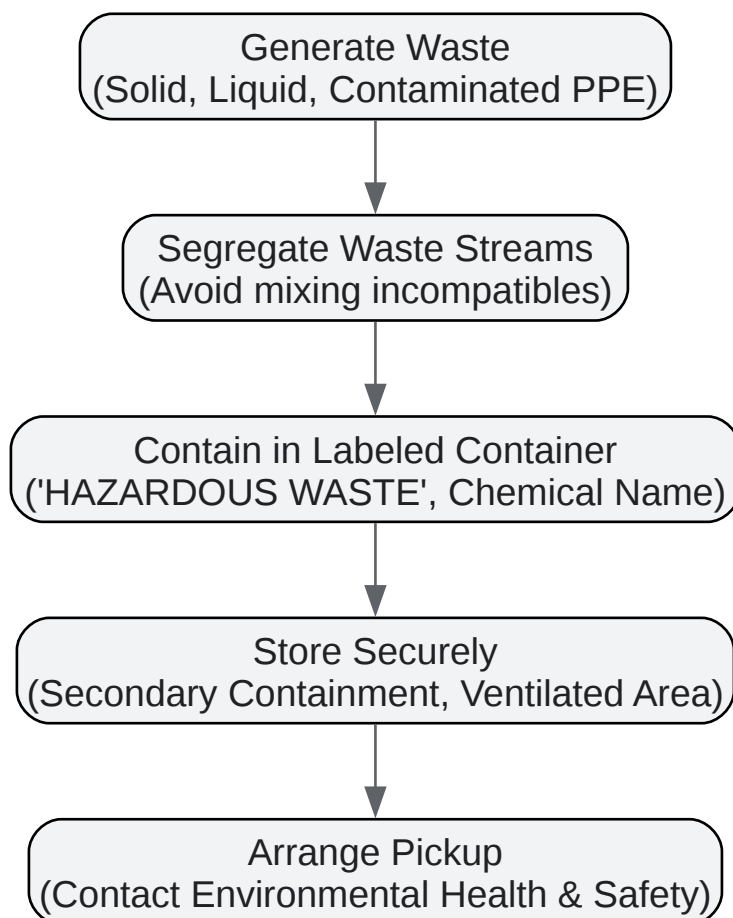
probe-analyte complex.

- Data Analysis: Plot the fluorescence intensity as a function of analyte concentration to generate a calibration curve, which can be used to determine the concentration of the analyte in unknown samples.

Section 5: Waste Management and Disposal

Proper disposal is a critical component of laboratory safety and environmental responsibility. All waste containing **3-(Carboxymethyl)benzothiazolium bromide** must be treated as hazardous chemical waste.^{[10][15]}

Waste Disposal Workflow



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Figure 3: Workflow for hazardous chemical waste disposal.

Step-by-Step Disposal Protocol

- Containment: Collect all waste materials, including excess solid reagent, contaminated solutions, and disposable labware (e.g., gloves, pipette tips), in a designated, leak-proof hazardous waste container.[\[10\]](#)[\[15\]](#)
- Labeling: Clearly label the container with "Hazardous Waste" and the full chemical name: "**3-(Carboxymethyl)benzothiazolium bromide**".[\[10\]](#)
- Rinsate Collection: When rinsing non-disposable glassware, the first rinse must be collected and disposed of as hazardous waste.[\[15\]](#)
- Storage: Keep the waste container securely sealed when not in use and store it in a designated satellite accumulation area that provides secondary containment and is away from incompatible materials.[\[15\]](#)
- Disposal: Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and proper disposal of the hazardous waste.[\[15\]](#) Never dispose of this chemical down the sink or in the regular trash.[\[15\]](#)

Conclusion

3-(Carboxymethyl)benzothiazolium bromide is a compound of significant utility in modern research and development. Its effective and safe use hinges on a robust understanding of its properties, a proactive approach to risk assessment, and strict adherence to established protocols for handling, storage, and disposal. By following the comprehensive guidelines outlined in this document, researchers can confidently and responsibly leverage the potential of this versatile chemical.

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